

Thermodynamic Properties of Tungsten Tetrachloride: A Technical Guide

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Compound of Interest

Compound Name: Tungsten;tetrachloride

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Introduction

Tungsten tetrachloride (WCl_4) is an inorganic compound that serves as a significant precursor in the synthesis of various tungsten-containing materials and catalysts. A thorough understanding of its thermodynamic properties is crucial for the design, optimization, and safety of chemical processes in which it is involved. This technical guide provides a comprehensive overview of the known thermodynamic data for WCl_4 , details the experimental methodologies for their determination, and highlights areas where data is currently lacking, thereby indicating opportunities for further research.

Physical and Structural Properties

Tungsten tetrachloride is a black, diamagnetic crystalline solid.^[1] It is highly reactive, particularly with moisture, and requires handling in an inert atmosphere. The crystal structure of solid WCl_4 is polymeric, consisting of linear chains of tungsten atoms. Each tungsten atom is in an octahedral coordination geometry, with four bridging chloride ligands and two terminal chloride ligands. The tungsten-tungsten separations along the chain are alternating between bonding and non-bonding distances.^[1]

Thermodynamic Data

Quantitative thermodynamic data for solid tungsten tetrachloride is not extensively available in commonly referenced databases such as the JANAF Thermochemical Tables or the NIST WebBook.^{[2][3]} This section summarizes the available data and clearly indicates where values are yet to be experimentally determined.

Table 1: Fundamental Thermodynamic and Physical Properties of Tungsten Tetrachloride

Property	Value	Source(s)
Molecular Formula	WCl ₄	
Molar Mass	325.65 g/mol	
Appearance	Black crystalline solid	[1]
Density	4.62 g/cm ³	[1]
Standard Enthalpy of Formation (solid, 298.15 K)	Data not available	
Standard Molar Entropy (solid, 298.15 K)	Data not available	
Enthalpy of Sublimation	Data not available	

Phase Transitions

There are conflicting reports in the literature regarding the thermal stability of tungsten tetrachloride. One source reports a melting point of 450 °C, while another indicates decomposition at 300 °C.^{[1][4]} Further experimental investigation is required to resolve this discrepancy and to determine other phase transition properties such as the enthalpy of fusion.

Heat Capacity

While experimental data for the heat capacity of solid tungsten tetrachloride is not readily available, the NIST WebBook provides coefficients for the Shomate equation for WCl₄ in the

gas phase.[5] These coefficients can be used to calculate the gas-phase heat capacity (C_p) at different temperatures.

Shomate Equation: $C_p(t) = A + Bt + Ct^2 + D \cdot t^3 + E/t^2$ where t = temperature (K) / 1000

Table 2: Shomate Equation Parameters for Gaseous Tungsten Tetrachloride

Parameter	Value
A	108.1146
B	-0.867419
C	0.660708
D	-0.068572
E	-0.814558
F	-370.9070
G	505.7536
H	-335.9752
(Source: NIST WebBook)[5]	

Experimental Protocols for Thermodynamic Characterization

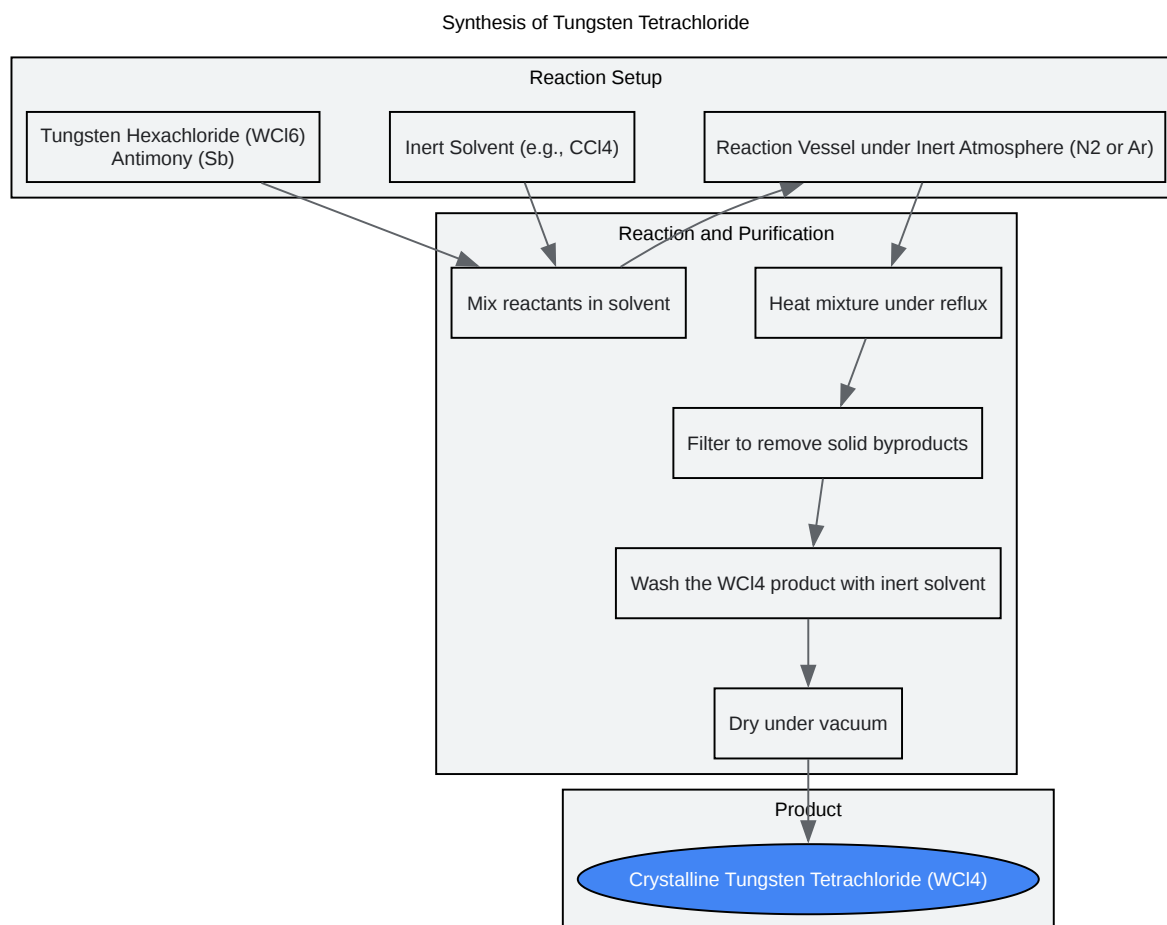
The determination of the thermodynamic properties of tungsten tetrachloride requires specialized experimental techniques. The following sections detail the methodologies for key experiments.

Synthesis of Tungsten Tetrachloride

A common and effective method for synthesizing WCl_4 is through the reduction of tungsten hexachloride (WCl_6). Several reducing agents can be employed, with antimony being reported as optimal.[1]

Reaction: $3 \text{WCl}_6 + 2 \text{Sb} \rightarrow 3 \text{WCl}_4 + 2 \text{SbCl}_3$

Experimental Workflow:



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Caption: Workflow for the synthesis of WCl₄.

Calorimetry for Enthalpy of Formation and Heat Capacity

The standard enthalpy of formation ($\Delta_f H^\circ$) and the heat capacity (C_p) of solid WCl_4 can be determined using calorimetric techniques.

Methodology for Enthalpy of Formation (Solution Calorimetry):

- **Reaction Selection:** A suitable reaction involving WCl_4 is chosen for which the enthalpies of reaction of all other reactants and products are known. For example, the dissolution of WCl_4 in a suitable solvent followed by a reaction.
- **Calorimeter Setup:** A precision calorimeter, such as an isoperibol or isothermal calorimeter, is assembled and calibrated.
- **Sample Preparation:** A precisely weighed sample of WCl_4 is sealed in a fragile ampoule under an inert atmosphere.
- **Calorimetric Measurement:** The ampoule is placed in the calorimeter containing the reaction solvent. The reaction is initiated by breaking the ampoule, and the temperature change is meticulously recorded.
- **Data Analysis:** The heat of reaction is calculated from the temperature change and the heat capacity of the calorimeter and its contents.
- **Hess's Law Calculation:** The standard enthalpy of formation of WCl_4 is then calculated using Hess's law, by combining the measured heat of reaction with the known standard enthalpies of formation of the other substances in the reaction.^{[6][7]}

Methodology for Heat Capacity (Adiabatic or Differential Scanning Calorimetry):

- **Calorimeter:** An adiabatic calorimeter or a Differential Scanning Calorimeter (DSC) is used.
- **Sample Preparation:** A known mass of WCl_4 is sealed in a sample container under an inert atmosphere.

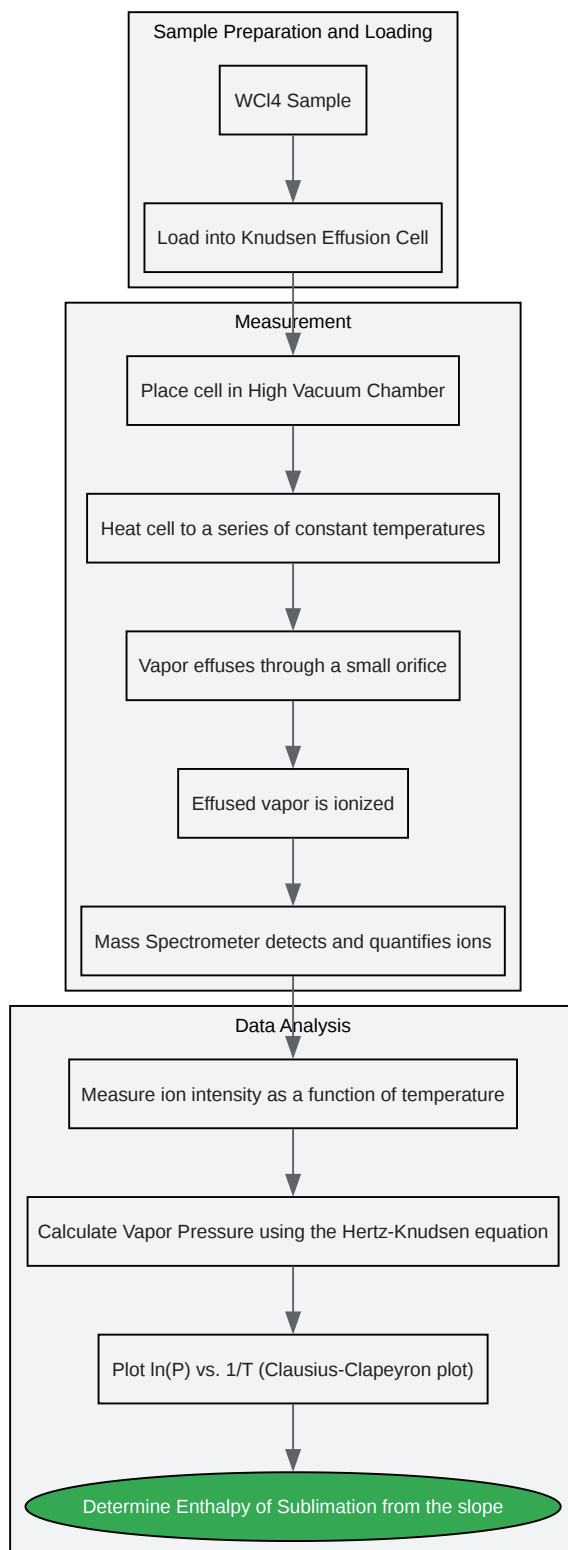
- **Measurement:** The sample is heated over a range of temperatures, and the energy required to raise the temperature by a specific increment is measured.
- **Calculation:** The heat capacity is calculated from the energy input, the mass of the sample, and the temperature change.

Knudsen Effusion Mass Spectrometry for Vapor Pressure and Enthalpy of Sublimation

Knudsen Effusion Mass Spectrometry (KEMS) is a high-temperature technique used to measure the vapor pressure of low-volatility solids and to determine their enthalpy of sublimation.^{[8][9][10][11][12]}

Experimental Workflow:

Knudsen Effusion Mass Spectrometry Workflow

[Click to download full resolution via product page](#)Caption: Workflow for KEMS analysis of WCl₄.

Conclusion and Future Outlook

This technical guide has summarized the currently available thermodynamic data for tungsten tetrachloride and outlined the standard experimental procedures for determining the missing values. The significant gaps in the experimental data, particularly for the standard enthalpy of formation, standard molar entropy, and solid-phase heat capacity, represent a critical need for further research. Accurate and comprehensive thermodynamic data for WCl_4 will enable more precise process modeling, improved safety protocols, and the continued development of novel materials and catalytic systems based on this important tungsten compound.

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References

- 1. Tungsten(IV) chloride - Wikipedia [en.wikipedia.org]
- 2. NIST-JANAF Thermochemical Tables [janaf.nist.gov]
- 3. NIST-JANAF Thermochemical Tables [janaf.nist.gov]
- 4. WebElements Periodic Table » Tungsten » tungsten tetrachloride [webelements.co.uk]
- 5. Tungsten tetrachloride [webbook.nist.gov]
- 6. Experimental formation enthalpies for intermetallic phases and other inorganic compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Experimental formation enthalpies for intermetallic phases and other inorganic compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 8. electrochem.org [electrochem.org]
- 9. researchgate.net [researchgate.net]
- 10. Knudsen Effusion MS [massint.co.uk]
- 11. Knudsen Effusion Mass Spectrometer (Centre for Atmospheric Science - The University of Manchester) [cas.manchester.ac.uk]
- 12. ntrs.nasa.gov [ntrs.nasa.gov]

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